A Technical Guide to 2-Bromooctanoyl Bromide for Advanced Synthesis

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Compound of Interest	
Compound Name:	*2-Bromooctanoyl bromide*
CAS No.:	*106265-08-1*
Cat. No.:	*B174669*

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This guide provides an in-depth analysis of **2-Bromooctanoyl bromide** (α-Bromooctanoyl bromide), a key bifunctional reagent in organic synthesis, particularly relevant to researchers, chemists, and professionals in drug development and materials science. We will explore its fundamental properties, synthesis, reactivity, and safe handling protocols, grounded in established chemical principles.

Core Molecular Profile

2-Bromooctanoyl bromide is an acyl bromide derivative of octanoic acid, featuring a bromine atom at the alpha (α) carbon position. This dual functionality—an electrophilic acyl bromide and a reactive alkyl bromide—makes it a versatile building block for introducing complex molecular architectures.

The fundamental properties of **2-Bromooctanoyl bromide** are summarized below.

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Property	Value	Source
Molecular Formula	$C_8H_{14}Br_2O$	PubChem[1]
Molecular Weight	286.00 g/mol	PubChem[1]
IUPAC Name	2-bromooctanoyl bromide	PubChem[1]
CAS Number	106265-08-1	PubChem[1]
Appearance	Colorless to light yellow liquid	ChemBK[2]
Density	~1.55 - 1.7 g/cm³	ChemBK, LookChem[2][3]
Boiling Point	~190-195°C	ChemBK[2]
Flash Point	61.1 °C	LookChem[3]
Canonical SMILES	CCCCCCC(C(=O)Br)Br	PubChem[1]

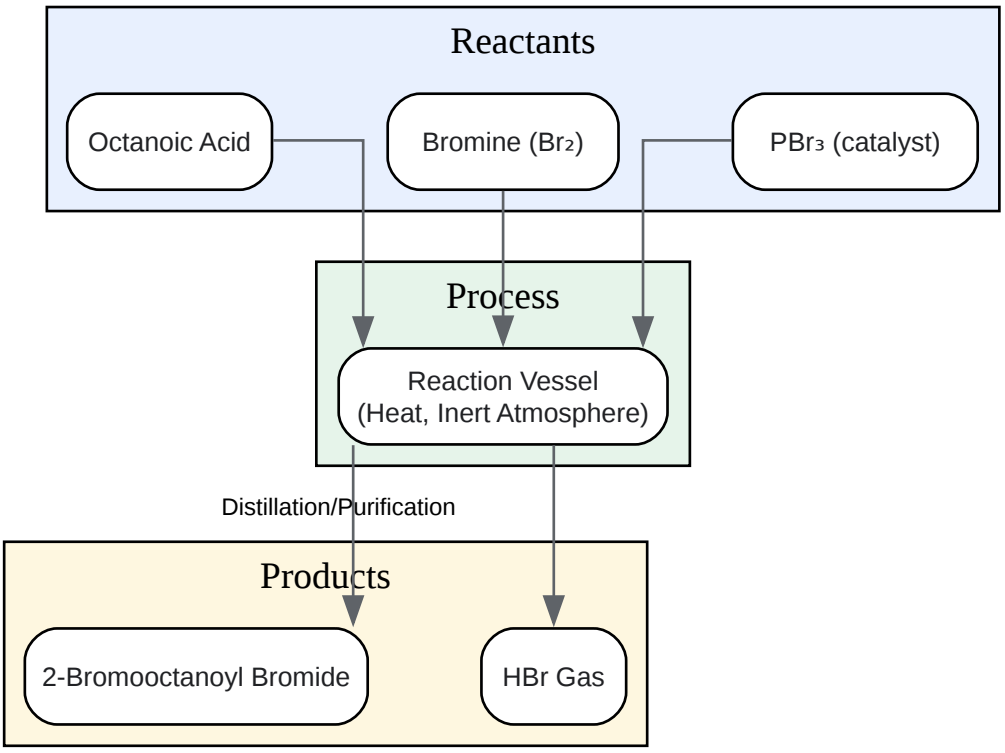
Synthesis and Mechanism

The primary route for synthesizing α-bromo acyl bromides like **2-Bromooctanoyl bromide** is through the Hell-Volhard-Zelinsky (HVZ) reaction. The causality of this experimental choice lies in its efficiency for α-halogenation of carboxylic acids.

The synthesis begins with octanoic acid. A catalytic amount of phosphorus tribromide (PBr_3) or red phosphorus is introduced, which reacts in situ with a portion of the carboxylic acid to form the octanoyl bromide. The crucial step involves the reaction with molecular bromine (Br_2). The acyl halide readily tautomerizes to its enol form. This enol is the key intermediate that undergoes electrophilic attack by bromine at the α-carbon, leading to the formation of **2-Bromooctanoyl bromide** and hydrogen bromide (HBr) as a byproduct. The PBr_3 acts as a catalyst because it is regenerated in the reaction cycle.

A simplified workflow for this synthesis is depicted below.

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Caption: Synthesis workflow for **2-Bromooctanoyl bromide**.

Chemical Reactivity and Applications

The utility of **2-Bromooctanoyl bromide** stems from the differential reactivity of its two electrophilic centers.

- Acyl Bromide Moiety: This is the more reactive site. It undergoes rapid nucleophilic acyl substitution with a wide range of nucleophiles such as alcohols, amines, and water to form esters, amides, and carboxylic acids, respectively. Due to its high reactivity, it is highly sensitive to moisture and must be handled under anhydrous conditions.[4]

- α-Bromo Alkyl Moiety: The bromine on the α-carbon is susceptible to nucleophilic substitution (e.g., S_N2 reactions) and can be displaced by various nucleophiles. This allows for the introduction of a wide array of functional groups at the C2 position.

This dual reactivity makes it a valuable intermediate in the synthesis of pharmaceuticals, agrochemicals, and other complex organic molecules.[2] For instance, it can be used to

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synthesize α-amino acids, α-hydroxy esters, and other functionalized octanoic acid derivatives.

Experimental Protocol: Synthesis of Ethyl 2-Bromooctanoate

This protocol describes a typical application of **2-Bromooctanoyl bromide** in an esterification reaction. This procedure is self-validating as the purity and yield of the product can be readily assessed by standard analytical techniques (NMR, GC-MS), confirming the complete conversion of the highly reactive acyl bromide.

Objective: To synthesize ethyl 2-bromooctanoate via nucleophilic acyl substitution.

Materials:

- **2-Bromooctanoyl bromide** (1 equivalent)
- Anhydrous Ethanol (≥ 1.5 equivalents)
- Anhydrous Pyridine or Triethylamine (1.1 equivalents, as an acid scavenger)
- Anhydrous Diethyl Ether (as solvent)
- Nitrogen or Argon gas supply
- Standard glassware (round-bottom flask, dropping funnel, condenser), dried in an oven.

Procedure:

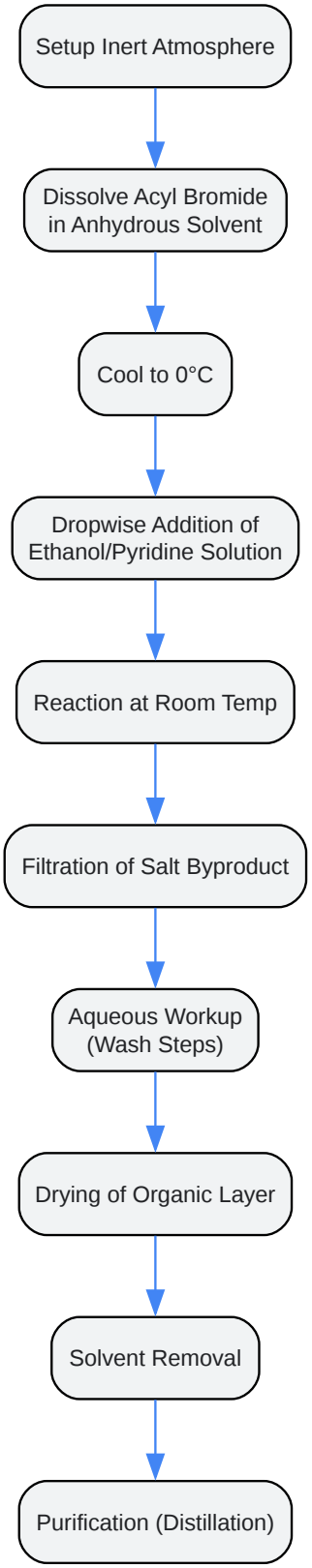
- Inert Atmosphere Setup: Assemble the glassware and flush the system with dry nitrogen or argon gas to create an inert atmosphere. This is critical to prevent hydrolysis of the acyl bromide.
- Reagent Preparation: In the round-bottom flask, dissolve **2-Bromooctanoyl bromide** in anhydrous diethyl ether.
- Cooling: Cool the solution to 0°C using an ice bath. This is to control the exothermicity of the reaction.

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- Nucleophile Addition: Prepare a solution of anhydrous ethanol and pyridine in diethyl ether. Add this solution dropwise to the cooled acyl bromide solution via the dropping funnel with continuous stirring. The pyridine acts as a base to neutralize the HBr formed during the reaction, preventing side reactions.
- Reaction: After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 2-4 hours.
- Workup:
  - Filter the reaction mixture to remove the pyridinium hydrobromide salt.
  - Transfer the filtrate to a separatory funnel and wash sequentially with dilute HCl (to remove excess pyridine), saturated sodium bicarbonate solution (to remove any remaining acid), and brine.
  - Dry the organic layer over anhydrous magnesium sulfate ($MgSO_4$).
- Purification: Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator. The resulting crude product can be further purified by vacuum distillation to yield pure ethyl 2-bromooctanoate.

The logical relationship of the protocol steps is illustrated below.

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Caption: Experimental workflow for ester synthesis.

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Safety and Handling

2-Bromooctanoyl bromide is a corrosive and moisture-sensitive compound.[2] As an acyl halide, it reacts with water to release hydrogen bromide (HBr), which is a corrosive gas.

- Personal Protective Equipment (PPE): Always handle this chemical in a well-ventilated fume hood. Wear chemical-resistant gloves, safety goggles, and a lab coat.[5][6]
- Handling: Use only under an inert, dry atmosphere (nitrogen or argon). Keep the container tightly closed. Avoid contact with skin, eyes, and respiratory tract.[2][5] In case of contact, rinse the affected area immediately with plenty of water.[7][8]
- Storage: Store in a cool, dry place away from moisture, bases, strong oxidizing agents, alcohols, and amines.[5] A refrigerated, corrosives-specific cabinet is recommended.
- Disposal: Dispose of the chemical and its container in accordance with local, regional, and national regulations.

References

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